

An In-depth Technical Guide to the Expression Analysis of CCNDBP1

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Compound of Interest

Compound Name: CCNDBP1 Human Pre-designed
siRNA Set A

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Abstract

Cyclin D1 Binding Protein 1 (CCNDBP1), also known as GCIP, DIP1, or HHM, is a crucial negative regulator of cell cycle progression and is increasingly recognized for its role as a tumor suppressor. This technical guide provides a comprehensive overview of CCNDBP1, its function in key signaling pathways, and detailed protocols for its expression analysis. Quantitative data from publicly available datasets are summarized to provide a clear understanding of CCNDBP1 expression in normal and cancerous tissues. This document is intended to serve as a valuable resource for researchers investigating the role of CCNDBP1 in cellular processes and as a potential target for drug development.

Introduction to CCNDBP1

CCNDBP1 is a protein encoded by the CCNDBP1 gene, located on chromosome 15q15.2. It is a helix-loop-helix (HLH) protein that lacks a basic DNA binding domain, placing it in the family of dominant-negative HLH proteins.[1] CCNDBP1 is ubiquitously expressed in various tissues, with localization observed in both the nucleus and cytoplasm.[2] Functionally, CCNDBP1 is a

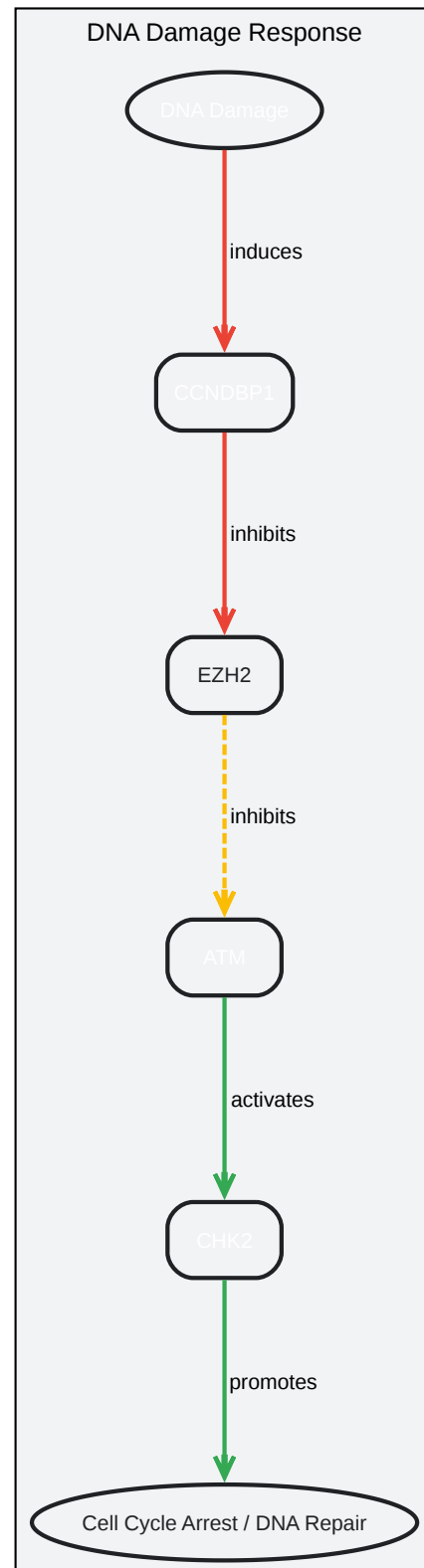
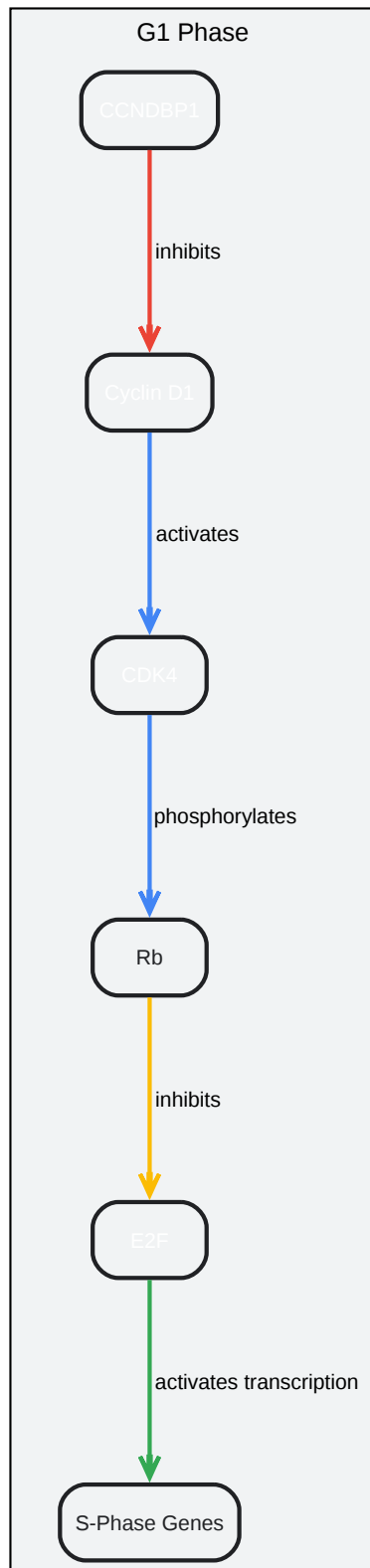
key player in cell cycle regulation, primarily through its interaction with Cyclin D1.[1] Its role as a tumor suppressor is supported by evidence of its downregulation in a variety of human cancers, including those of the colon, breast, lung, and prostate.[3] Furthermore, emerging research has implicated CCNDBP1 in the DNA damage response, highlighting its multifaceted role in maintaining genomic stability.

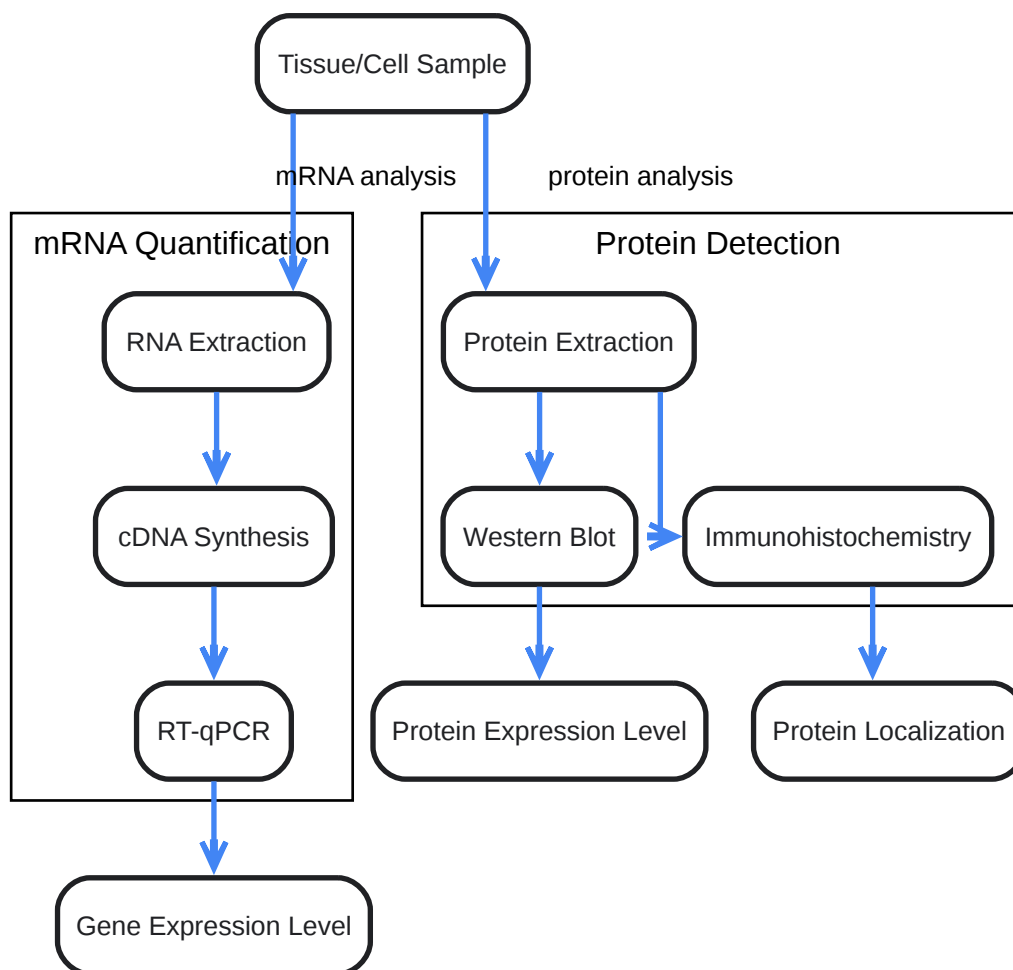
Signaling Pathways Involving CCNDBP1

CCNDBP1 exerts its cellular functions through its involvement in at least two critical signaling pathways: the Cyclin D1/Rb/E2F cell cycle pathway and the ATM/CHK2 DNA damage response pathway.

The Cyclin D1/Rb/E2F Pathway

CCNDBP1 is a well-established negative regulator of the G1/S phase transition of the cell cycle. It achieves this by inhibiting the activity of the Cyclin D1/CDK4 complex. This inhibition prevents the hyper-phosphorylation of the Retinoblastoma (Rb) protein. In its hypo-phosphorylated state, Rb remains bound to the E2F transcription factor, thereby repressing the transcription of genes required for S-phase entry.[1] By interacting with Cyclin D1, CCNDBP1 effectively puts a brake on cell cycle progression.[1]





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- [2. UALCAN - Database Commons \[ngdc.cncb.ac.cn\]](#)
- [3. Cancer Incidence Variation Across Organs Correlated with Gene Expression \[genomics.senescence.info\]](#)

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